

Introduction: The Significance of Substituted Pyridine N-Oxides

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Compound of Interest

Compound Name: *3-Bromo-5-ethoxypyridine 1-oxide*

CAS No.: 17117-18-9

Cat. No.: B7886519

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Substituted pyridines and their corresponding N-oxides are privileged scaffolds in drug discovery and materials science. The pyridine N-oxide moiety modulates the electronic properties of the aromatic ring, influencing its reactivity and interaction with biological targets. The introduction of bromo and alkoxy substituents, such as in **3-Bromo-5-ethoxypyridine 1-oxide**, provides key functional handles for further molecular elaboration through cross-coupling reactions and other transformations. This makes such compounds valuable intermediates in the synthesis of complex molecules, including active pharmaceutical ingredients (APIs) and agrochemicals.^{[1][2][3]}

While **3-Bromo-5-ethoxypyridine 1-oxide** is not a widely stocked research chemical, its structural motifs are present in molecules of therapeutic interest. This guide offers a scientifically-grounded pathway for researchers to access and utilize this compound, either through custom synthesis or by sourcing near-analogs.

Sourcing and Procurement: A Landscape of Analogs

Direct commercial listings for **3-Bromo-5-ethoxypyridine 1-oxide** are scarce, suggesting it is primarily available through custom synthesis. However, the closely related analog, 3-Bromo-5-methoxypyridine 1-oxide, is available from several suppliers, providing a benchmark for pricing and availability.

Supplier and Pricing Analysis for 3-Bromo-5-methoxypyridine 1-oxide

Supplier	Product Name	Purity	Pack Size	Price (EUR)	Price (GBP)
Sigma-Aldrich	3-Bromo-5-methoxypyridine N-oxide	-	250 mg	€153.08	-
		-	500 mg	€192.27	-
		-	1 g	€246.16	-
		-	5 g	€727.49	-
		-	10 g	€1,195.34	-
		-	25 g	€2,290.27	-
Fluorochem	3-Bromo-5-methoxypyridine 1-oxide	≥95%	5 g	-	£978.00

Note: Prices are subject to change and may not include shipping and handling fees. Data retrieved in early 2026.^{[4][5]}

Procurement Workflow for Custom Synthesis

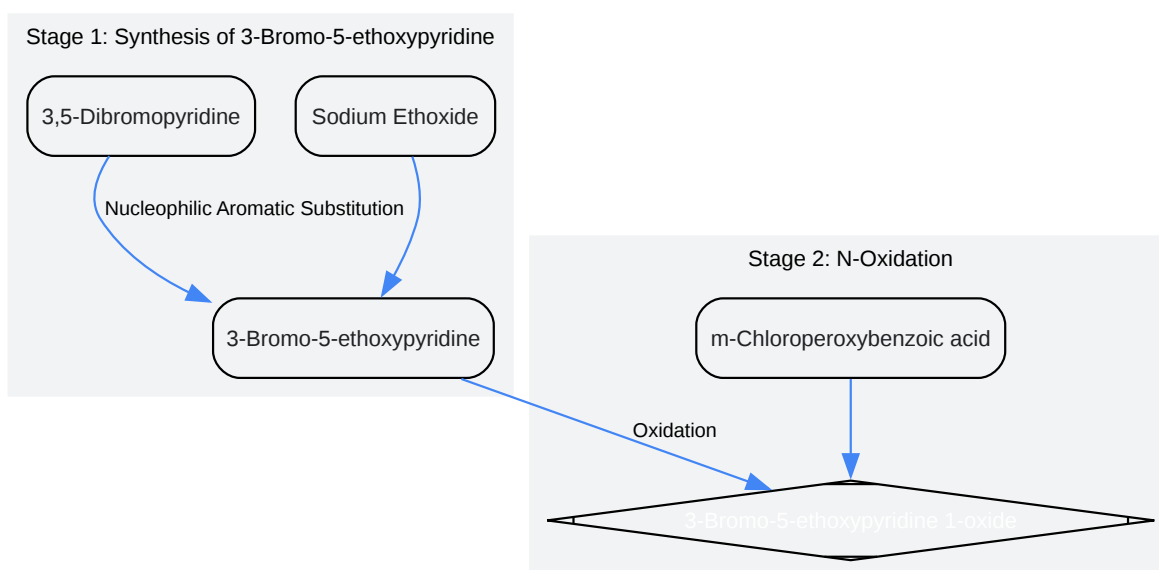
For compounds like **3-Bromo-5-ethoxypyridine 1-oxide** that are not readily available, a custom synthesis procurement workflow is necessary. This typically involves identifying contract research organizations (CROs) or specialized chemical suppliers, providing them with a synthetic route, and negotiating a quote based on the complexity, yield, and purity requirements.

Caption: A typical workflow for procuring a custom-synthesized chemical.

Proposed Synthesis and Manufacturing

A plausible and efficient synthetic route to **3-Bromo-5-ethoxypyridine 1-oxide** can be extrapolated from established procedures for its analogs.[6] The synthesis can be logically divided into two main stages: the preparation of the 3-Bromo-5-ethoxypyridine precursor, followed by its N-oxidation.

Synthetic Pathway



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Email: info@benchchem.com

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